

# A Comparative Guide to Olivine and Pyroxene as Indicators of Mantle Processes

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**Olivine** and pyroxene are the principal silicate minerals of the Earth's upper mantle, making them indispensable tools for deciphering the complex processes occurring deep within our planet. Their respective chemical and physical properties cause them to respond differently to changes in temperature, pressure, melt composition, and tectonic environment. This guide provides an objective comparison of their utility as indicators, supported by experimental data, to aid researchers in selecting the most appropriate mineralogical proxy for their investigations into mantle petrogenesis, melt generation, and metasomatism.

## Physicochemical and Geochemical Properties

**Olivine**, a nesosilicate, and pyroxene, an inosilicate, exhibit fundamental structural differences that govern their geochemical behavior. **Olivine** possesses a simpler crystal structure, which is less accommodating to a wide range of trace elements compared to the more complex single-chain structure of pyroxenes. This distinction is particularly evident in their capacity to incorporate incompatible elements.

Clinopyroxene (Cpx), a key type of pyroxene, is a primary host for rare earth elements (REE), high field strength elements (HFSE), and other incompatible elements in the upper mantle.<sup>[1]</sup> In contrast, **olivine**'s structure preferentially incorporates compatible elements like Nickel (Ni) and Cobalt (Co).<sup>[2]</sup> Orthopyroxene (Opx) has an intermediate character, accommodating some HFSEs more readily than REEs.<sup>[1]</sup>

**Table 1: Comparative Summary of Olivine and Pyroxene**

Feature	Olivine	Pyroxene (Clinopyroxene & Orthopyroxene)
General Formula	$(\text{Mg,Fe})_2\text{SiO}_4$	$(\text{Ca,Na,Mg,Fe})(\text{Mg,Fe,Al})\text{Si}_2\text{O}_6$ (Cpx) / $(\text{Mg,Fe})_2\text{Si}_2\text{O}_6$ (Opx)
Crystal System	Orthorhombic	Monoclinic (Cpx), Orthorhombic (Opx)
Role in Melting	Primarily a residual phase during mantle melting.[3]	Pyroxenes are preferentially consumed during initial stages of partial melting.[3][4]
P-T Indicators	Used in thermobarometry, but can be sensitive to other factors.[5][6]	Key minerals for mantle thermobarometry (e.g., two-pyroxene thermometry, Al-in-Opx barometry).[7]
Trace Elements	Hosts compatible elements (e.g., Ni, Co, Mn, Fo content). [2]	Hosts incompatible elements (e.g., REE, Sr, Zr, Nb, Ti). Cpx is a major host.[1]
Oxygen Fugacity	V and Sc content can indicate redox state.[2]	$\text{Fe}^{3+}/\Sigma\text{Fe}$ ratio is a sensitive indicator of oxygen fugacity.[8]
Melt Interaction	Can record metasomatism through changes in trace elements like Li, Ti, and P.[2]	Compositions are highly sensitive to melt-rock reactions and metasomatic enrichment. [9]

## Indicators of Mantle Conditions and Processes

The composition of **olivine** and pyroxene minerals within mantle rocks, such as xenoliths brought to the surface by volcanism, provides a direct window into the conditions of their formation.

## Thermobarometry: Deciphering Mantle Pressure and Temperature

Geothermobarometry relies on the temperature- and pressure-dependent exchange of elements between coexisting minerals.

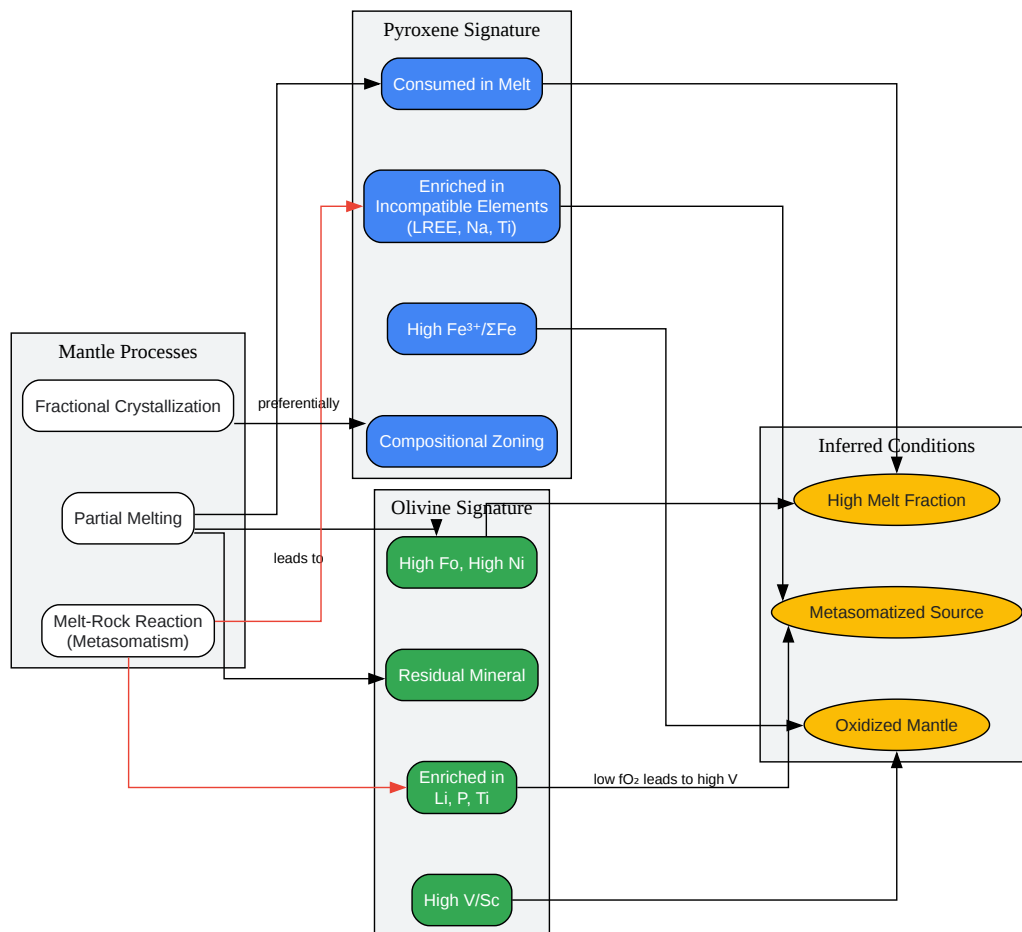
- Pyroxenes are cornerstones of mantle thermobarometry. The equilibrium between coexisting clinopyroxene and orthopyroxene is a widely used thermometer, while the aluminum content of orthopyroxene in equilibrium with garnet serves as a robust barometer.[7] These methods are fundamental for reconstructing geothermal gradients within the lithospheric mantle.[7]
- Olivine** also contains minor elements whose concentrations are sensitive to P-T conditions. For instance, the calcium content in **olivine** can be used as a barometer, though its strong dependence on temperature can introduce significant uncertainties.[6] More recent thermobarometers also incorporate elements like Cr and Al.[5]

## Partial Melting and Melt-Rock Interaction

The process of partial melting in the mantle preferentially involves pyroxenes over **olivine**.

- Pyroxene's Role: During decompression melting (e.g., at mid-ocean ridges), clinopyroxene and orthopyroxene are the primary phases that contribute to the initial melt, leaving behind a residue enriched in **olivine**. [3][4] The disappearance of Cpx from the mantle residue marks a significant degree of melting.
- Olivine's** Role: As the primary residual mineral, the composition of **olivine**, particularly its Forsterite content ( $Fo = Mg/(Mg+Fe)$ ) and Ni concentration, tracks the degree of melt extraction.[2] Experimental studies show that melt tends to preferentially localize around **olivine** grains compared to orthopyroxene, which can enhance melt extraction from the mantle.[10]

The diagram below illustrates the relationship between mantle processes and the resulting mineralogical signatures in **olivine** and pyroxene.



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Geological process pathways indicated by **olivine** and pyroxene.

## Quantitative Geochemical Comparison

The partitioning of trace elements between minerals and melt is fundamental to quantitative modeling of mantle processes. The partition coefficient ( $D$ ) represents the ratio of an element's concentration in a mineral to its concentration in the melt.

- Clinopyroxene generally has much higher partition coefficients for REE, Sr, and Zr than **olivine**, making it a more sensitive recorder of processes involving these elements.
- **Olivine** has high partition coefficients for Ni and Co, making it an excellent tracer for processes of melt depletion and **olivine** fractionation.

**Table 2: Mineral/Melt Partition Coefficients (D) for Selected Elements**

Element	D (Olivine/Melt)	D (Orthopyroxene/Melt)	D (Clinopyroxene/Melt)	Primary Utility
Ni	10 - 15	2 - 5	1 - 3	Tracking melt depletion, fractional crystallization
Cr	1 - 3	2 - 10	2 - 10	Indicator of source mineralogy, redox conditions[8]
V	0.01 - 0.5	0.1 - 1	0.5 - 3	Sensitive to oxygen fugacity ( $fO_2$ )[2]
Sr	~0.01	~0.01	0.05 - 0.5	Tracing crustal recycling, metasomatism
Zr	<0.01	~0.05	0.1 - 0.4	Indicator of melt evolution and source enrichment[1]
La (LREE)	~0.001	~0.005	0.05 - 0.2	Quantifying partial melting and metasomatism[1]
Yb (HREE)	~0.01	~0.1	0.2 - 0.6	Constraining melting depth (garnet vs. spinel facies)

Note: Values are approximate and vary with temperature, pressure, and composition. Data compiled from various experimental petrology studies.

## Experimental Protocols and Analytical Workflow

The data presented in this guide are derived from high-pressure, high-temperature experiments and high-precision micro-analytical techniques on natural samples.

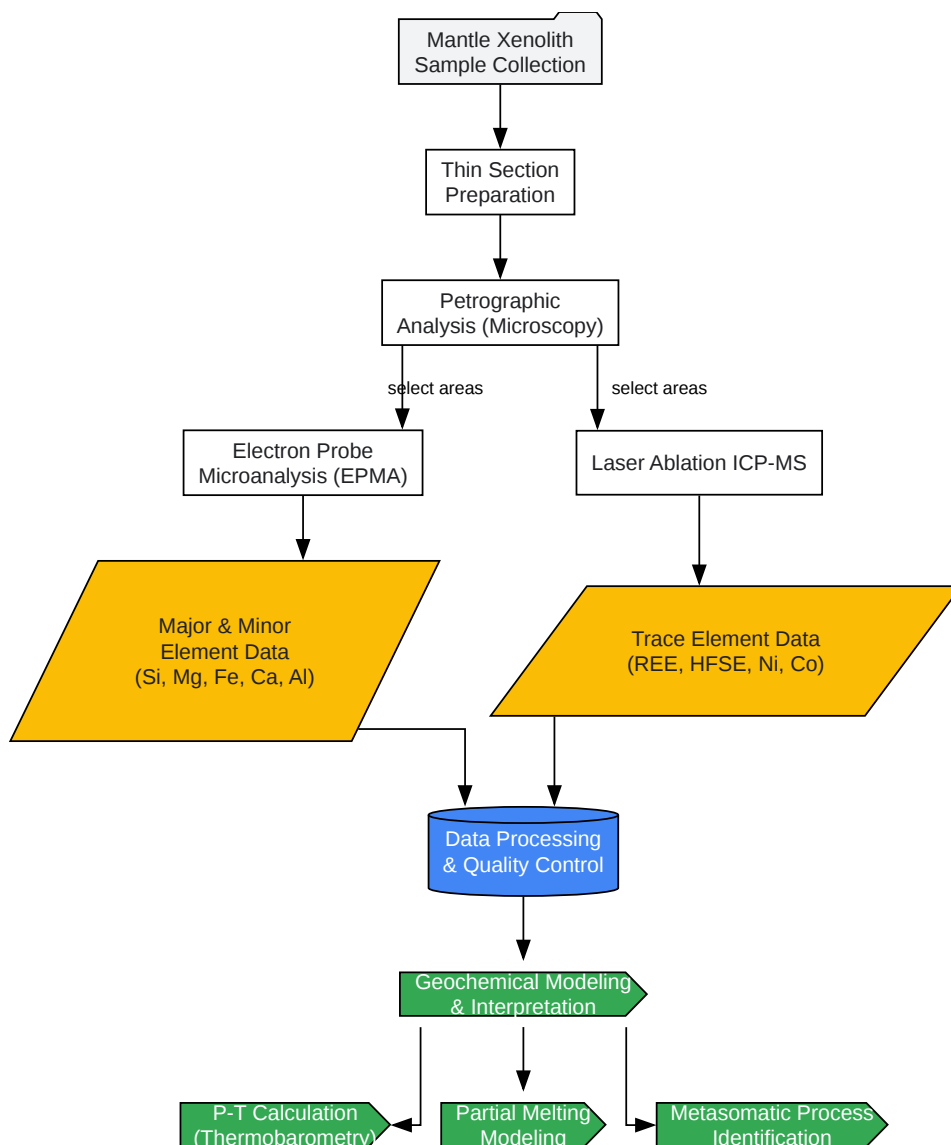
### Key Experimental Method: Piston-Cylinder Apparatus

Partial melting and mineral-melt partitioning experiments are often conducted using a piston-cylinder apparatus.

- **Sample Preparation:** A synthetic or natural rock powder (e.g., lherzolite) is placed in a noble metal capsule (e.g., graphite, Pt, AuPd).
- **Experiment Execution:** The capsule is placed in a furnace assembly and subjected to high pressures (1-4 GPa) and temperatures (1200-1500°C) for a set duration (hours to days) to achieve equilibrium.[\[11\]](#)[\[12\]](#)
- **Quenching:** The experiment is rapidly cooled (quenched) to freeze the melt into a glass, preserving the high-temperature mineral and melt compositions.
- **Analysis:** The quenched sample is sectioned, polished, and analyzed using micro-analytical techniques to determine the composition of the residual minerals (**olivine**, pyroxenes) and the quenched melt (glass).[\[11\]](#)

### Analytical Workflow for Mantle Xenoliths

The diagram below outlines the typical workflow for analyzing **olivine** and pyroxene in mantle xenoliths to deduce mantle processes.



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Standard analytical workflow for mantle mineral studies.

**Electron Probe Microanalysis (EPMA):** This is a key technique for obtaining high-precision major and minor element compositions of minerals.[13][14] An electron beam is focused on a small spot (~1-5 microns) on the mineral surface, generating X-rays characteristic of the elements present.[13][14] For accurate analysis, an accelerating voltage of 15-20 kV and a beam current of 10-100 nA are typically used, with calibration against known standards.[14][15]

## Conclusion

**Olivine** and pyroxene are complementary, rather than competing, indicators of mantle processes.

- Pyroxenes, particularly clinopyroxene, are unparalleled in their ability to record detailed information about melt evolution, metasomatic enrichment, and P-T conditions due to their flexible crystal structure that readily incorporates a wide array of trace elements.
- **Olivine**, as the most abundant and refractory mantle mineral, provides a more robust record of primary melt depletion processes and the bulk composition of the mantle residue. Its simpler chemistry makes it a powerful tracer for specific compatible elements like Ni.

A comprehensive understanding of mantle dynamics requires the integrated analysis of both mineral phases. By combining data from **olivine** and pyroxene, researchers can construct more complete and robust models of the processes that shape the Earth's interior.

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